

Application Notes and Protocols for (Rac)-S 16924 In Vivo Experiments

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Compound of Interest

Compound Name: (Rac)-S 16924

Cat. No.: B15578292

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Introduction

(Rac)-S 16924 is a novel psychotropic agent with a unique pharmacological profile that suggests potential as an atypical antipsychotic. It acts as a potent partial agonist at serotonin 5-HT_{1A} receptors and an antagonist at 5-HT_{2A} and 5-HT_{2C} receptors.^[1] Notably, it displays a modest affinity for dopamine D₂ and D₃ receptors.^[1] This profile is distinct from typical antipsychotics like haloperidol and shares some similarities with clozapine, though with important differences, such as a lower affinity for muscarinic and histaminic receptors.^[2] These characteristics suggest a potential for efficacy against both positive and negative symptoms of schizophrenia with a reduced risk of extrapyramidal side effects.

These application notes provide a summary of key in vivo experimental data and detailed protocols for evaluating the pharmacological effects of **(Rac)-S 16924** in rodent models. The presented information is crucial for researchers investigating novel antipsychotic agents and their mechanisms of action.

Data Presentation

Table 1: In Vivo Neurochemical Effects of (Rac)-S 16924 in Rats

Brain Region	Neurotransmitter	Effect	Dosage/Route	Animal Model	Reference
Frontal Cortex	Dopamine (DA)	Dose-dependent increase	Not specified	Freely moving rats	[1]
Frontal Cortex	Serotonin (5-HT)	Dose-dependent reduction	Not specified	Freely moving rats	[1]
Striatum	Dopamine (DA)	No effect	Not specified	Freely moving rats	[1]
Striatum	Serotonin (5-HT)	Suppression	Not specified	Freely moving rats	[1]
Nucleus Accumbens	Dopamine (DA)	No effect	Not specified	Freely moving rats	[1]
Nucleus Accumbens	Serotonin (5-HT)	Suppression	Not specified	Freely moving rats	[1]
Raphe Nucleus	Serotonergic Neuron Firing	Potent inhibition	Not specified	Rats	[1]
Ventrotectal Area	Dopaminergic Neuron Firing	Weak blockade of apomorphine-induced inhibition	Not specified	Rats	[1]

Table 2: In Vivo Behavioral Effects of (Rac)-S 16924 in Rodent Models

Behavioral Model	Species	Effect	ID50 (mg/kg, s.c.)	Comparison	Reference
Apomorphine-induced climbing	Rat	Blocked	0.96	Clozapine: 1.91, Haloperidol: 0.05	[2]
Conditioned avoidance response	Rat	Reduced	Not specified	-	[2]
Dizocilpine-induced locomotion	Rat	Antagonized	Not specified	-	[2]
Cocaine-induced locomotion	Rat	Antagonized	Not specified	-	[2]
Amphetamine-induced latent inhibition disruption	Rat	Blocked	2.5	Clozapine: 5.0, Haloperidol: 0.1	[2]
Haloperidol-induced catalepsy	Rat	Inhibited	3.2	Clozapine: 5.5	[2]
Methylphenidate-induced gnawing	Rat	Inhibited	8.4	Clozapine: 19.6, Haloperidol: 0.04	[2]
DOI-induced head-twitches	Rat	Inhibited	0.15	Clozapine: 0.04, Haloperidol: 0.07	[2]

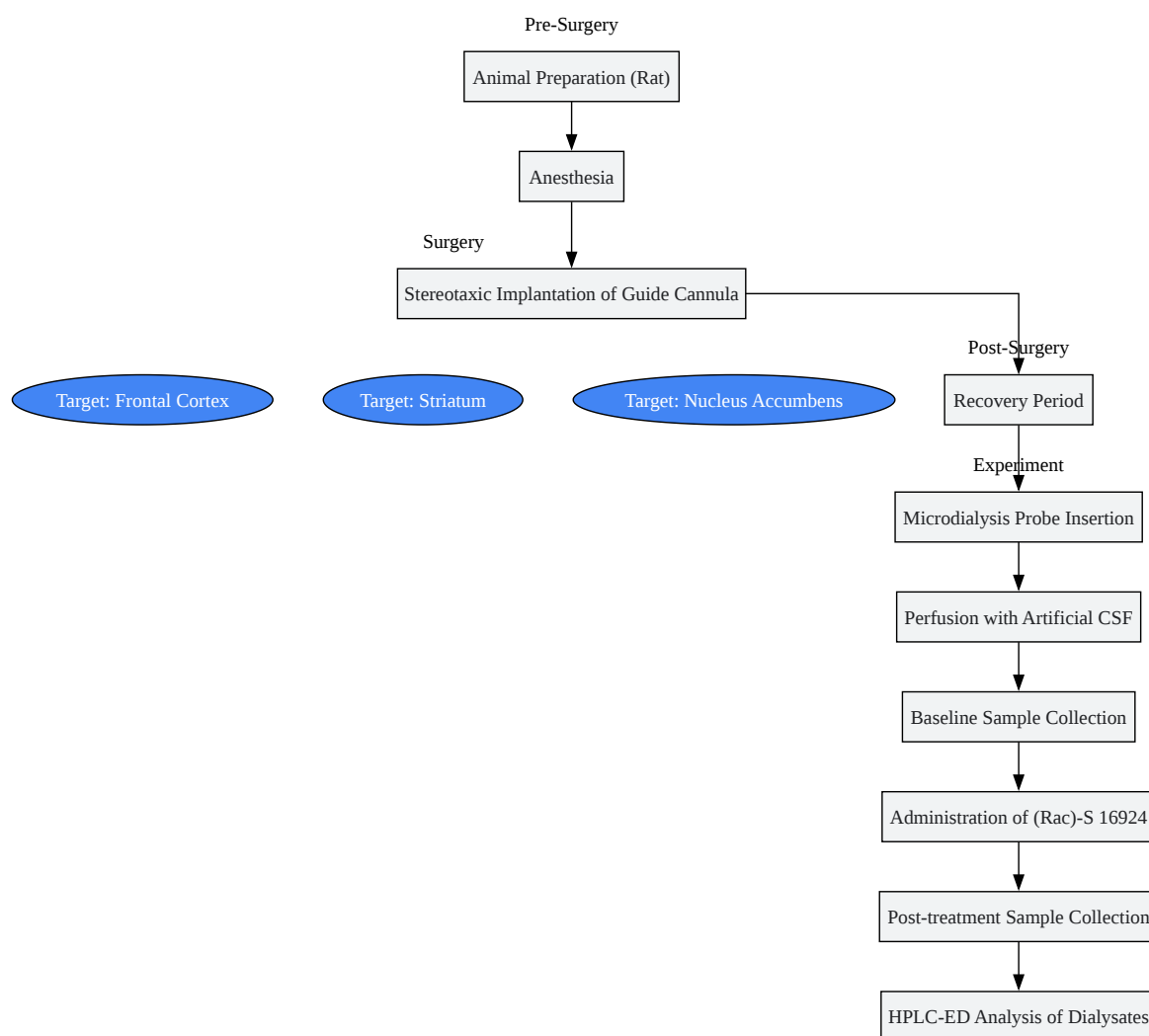
Phencyclidine -induced locomotion	Rat	Inhibited	0.02	Clozapine: 0.07, Haloperidol: 0.08	[2]
Amphetamine -induced locomotion	Rat	Inhibited	2.4	Clozapine: 8.6, Haloperidol: 0.04	[2]

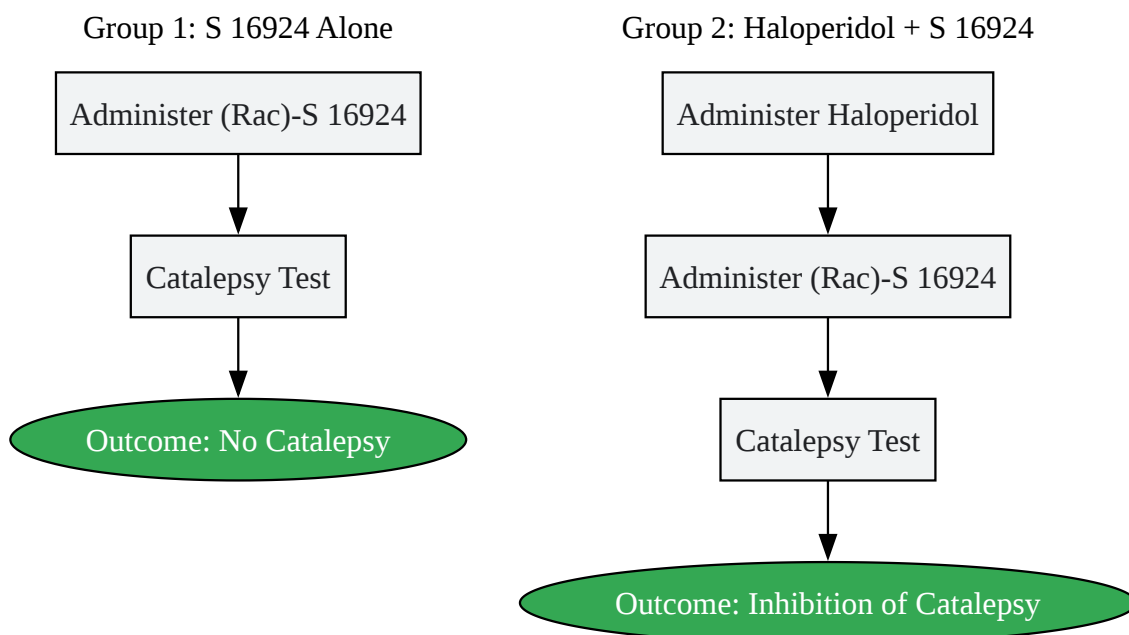
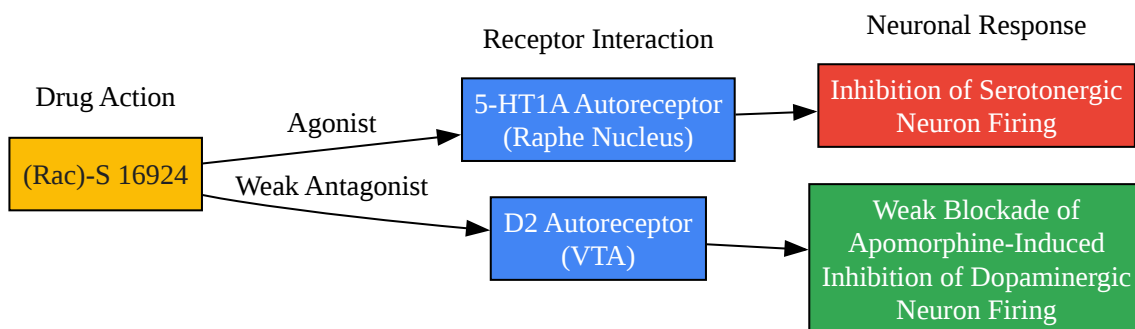
Experimental Protocols

Microdialysis for Neurotransmitter Level Assessment

This protocol details the procedure for in vivo microdialysis in freely moving rats to measure extracellular levels of dopamine and serotonin in different brain regions following the administration of **(Rac)-S 16924**.

Workflow Diagram:





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References

- 1. S 16924 ((R)-2-[1-[2-(2,3-dihydro-benzo[1,4] dioxin-5-Yloxy)-ethyl]-pyrrolidin-3yl]-1-(4-fluoro-phenyl)-ethanone), a novel, potential antipsychotic with marked serotonin (5-HT)1A agonist properties: I. Receptorial and neurochemical profile in comparison with clozapine and haloperidol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. S 16924 ((R)-2-[1-[2-(2,3-dihydro-benzo[1,4] dioxin-5-yloxy)-ethyl]-pyrrolidin-3yl]-1-(4-fluoro-phenyl)-ethanone), a novel, potential antipsychotic with marked serotonin (5-HT)1A agonist properties: II. Functional profile in comparison to clozapine and haloperidol - PubMed [pubmed.ncbi.nlm.nih.gov]
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